

Technical Monograph: ATV-FX1 Sodium Salt

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Compound of Interest

Compound Name: *ATV-FX1 sodium salt*

CAS No.: *1315629-79-8*

Cat. No.: *B565548*

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Structural Elucidation & Pharmacological Profiling of the Atorvastatin Oxidative Degradant[1][2][3]

Executive Summary

ATV-FX1 Sodium Salt (CAS: 1315629-79-8) is not a therapeutic agent but a high-value pharmaceutical reference standard used in the quality control of Atorvastatin.[1][2][3] It is a complex, fused-ring oxidative degradant formed via the photo-oxidation of the pyrrole moiety in Atorvastatin.[1][2][3] Its presence serves as a critical stability indicator in drug substance manufacturing, mandated for monitoring by regulatory pharmacopoeias (USP/EP) to ensure drug purity and safety.[1][2][3]

Chemical Structure & Properties[1][2][3][4][5]

The structure of ATV-FX1 represents a radical departure from the parent statin due to the oxidative rearrangement of the central pyrrole ring into a tricyclic oxireno-pyrrolo-oxazine system.[1][2][3]

Property	Specification
Common Name	ATV-FX1 Sodium Salt
Synonyms	Atorvastatin Cyclic (Fluorophenyl) Impurity; Atorvastatin Epoxy Pyrrolooxazin 7-Hydroxy Analog
CAS Number	1315629-79-8 (Sodium Salt); 873950-18-6 (Free Acid)
Molecular Formula	C ₃₃ H ₃₄ FN ₂ NaO ₇
Molecular Weight	612.62 g/mol
Appearance	White to Off-White Solid
Solubility	Soluble in Methanol, DMSO; Slightly soluble in Water
Stability	Hygroscopic; Light-sensitive (precursor to further degradation)

Structural Analysis

Unlike the planar pyrrole of Atorvastatin, ATV-FX1 features a 3,10-dioxa-6-azatricyclo[4.4.0.0]decane core.^{[1][2][3]}

- **Core Transformation:** The pyrrole ring undergoes oxidation to form an endoperoxide intermediate, which rearranges into a fused system containing an epoxide (oxirene) and a 1,3-oxazine ring.^{[1][2][3]}
- **Stereochemistry:** The absolute configuration of the side chain (3R, 5R) is generally retained, but the core cyclization introduces new chiral centers at the ring fusion points.^{[1][2][3]}

Mechanism of Formation (Chemical Pathway)

ATV-FX1 is generated through a Singlet Oxygen (

) mediated [4+2] cycloaddition.[1][2][3] This is a non-enzymatic, photochemical mechanism that occurs when Atorvastatin is exposed to light (UV/VIS) or chemical oxidants.[1][2][3]

The Pathway:

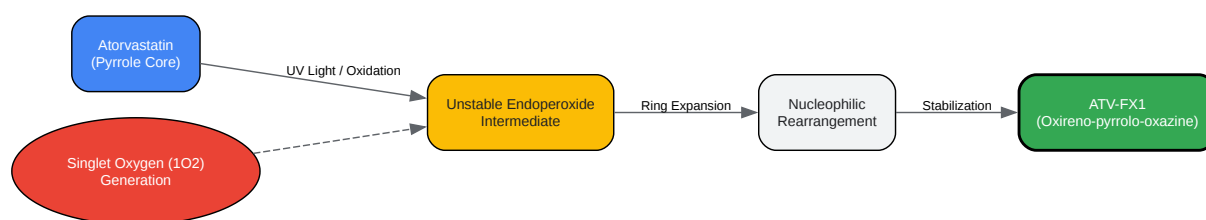
- Excitation: Atorvastatin absorbs photons, generating singlet oxygen.[1][2][3]

- Endoperoxide Formation:

attacks the pyrrole ring at the C2 and C5 positions, forming an unstable endoperoxide intermediate.[1][2][3]

- Rearrangement: The endoperoxide undergoes nucleophilic attack by the amide carbonyl oxygen or the hydroxyl group of the side chain, leading to ring expansion and epoxide formation.[1][2][3]
- Stabilization: The resulting tricyclic structure (ATV-FX1) is a stable isolate under ambient conditions.[1][2][3]

Diagram: Photo-Oxidative Degradation Pathway



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Caption: The chemical cascade transforming Atorvastatin into ATV-FX1 via an unstable endoperoxide intermediate.

Experimental Protocols

4.1. Synthesis & Isolation of Reference Standard

To generate ATV-FX1 for use as a standard, a controlled oxidative degradation protocol is required.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Reagents:

- Atorvastatin Calcium (Pure API)[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Acetonitrile (ACN), HPLC Grade[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Hydrogen Peroxide (H₂O₂), 30%[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Sodium Hydroxide (NaOH), 1N[\[1\]](#)[\[2\]](#)[\[3\]](#)

Protocol:

- Dissolution: Dissolve 100 mg of Atorvastatin Calcium in 50 mL of Acetonitrile:Water (80:20 v/v).
- Alkalinization: Adjust pH to 9.0–10.0 using 1N NaOH. Rationale: Alkaline conditions favor the formation of the FX1 isomer over the FXA regioisomer.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Oxidation: Add 500 µL of 30% H₂O₂. Alternatively, expose the solution to direct sunlight or a Xenon arc lamp (765 W/m²) for 4–6 hours.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Monitoring: Monitor reaction progress via HPLC every 60 minutes until the parent peak area decreases by ~40%.
- Quenching: Neutralize with dilute phosphoric acid to pH 7.0.
- Purification: Isolate the ATV-FX1 fraction using Preparative HPLC (C18 column, Gradient ACN/Buffer).
- Salt Formation: Treat the isolated free acid fraction with stoichiometric Sodium 2-ethylhexanoate to precipitate the sodium salt.[\[1\]](#)[\[2\]](#)[\[3\]](#)

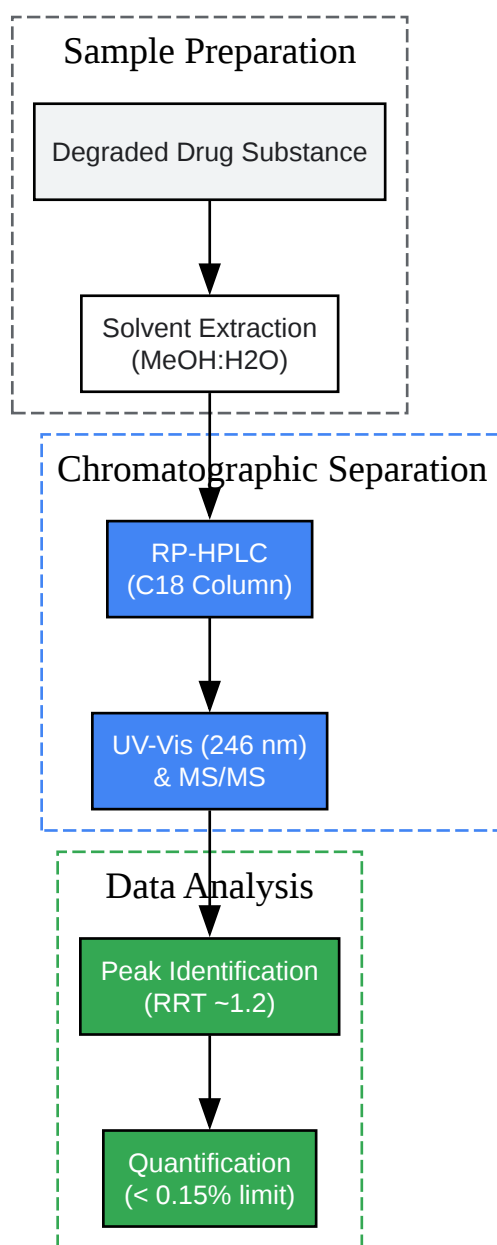
4.2. Analytical Profiling (HPLC-UV)

This method separates ATV-FX1 from the parent drug and other impurities (e.g., ATV-Lactone).

[\[1\]](#)[\[2\]](#)[\[3\]](#)

Parameter	Condition
Column	C18 Reverse Phase (e.g., Zorbax SB-C18, 250 x 4.6 mm, 5 µm)
Mobile Phase A	Ammonium Acetate Buffer (0.05 M, pH 4. [1] [2] [3] [5])
Mobile Phase B	Acetonitrile : Tetrahydrofuran (90: [1] [2] [3] 10)
Flow Rate	1.0 mL/min
Gradient	0-15 min: 40% B; 15-35 min: 40% → 70% B; 35-45 min: 70% B
Detection	UV at 246 nm
Retention Time	Atorvastatin: ~12 min; ATV-FX1: ~14-16 min (Relative Retention ~1. [1] [2] [3] 2)

Diagram: Isolation & Quality Control Workflow



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Caption: Analytical workflow for the detection and quantification of ATV-FX1 in pharmaceutical samples.

References

- Kračun, M., et al. (2009).^{[1][2][3][4]} "Isolation and structure determination of oxidative degradation products of atorvastatin." *Journal of Pharmaceutical and Biomedical Analysis*, 50(5), 729-736.^{[1][2][3]} ^{[1][2][3][4]}

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Sources

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